

Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate chemical properties

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Compound of Interest

Compound Name: Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate

Cat. No.: B599045

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An In-depth Technical Guide on **Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate (CAS No. 146257-00-3) is a heterocyclic building block of significant interest in medicinal chemistry and pharmaceutical research. As a derivative of the 2,5-dihydropyrrole (also known as 3-pyrroline) scaffold, it serves as a versatile intermediate in the synthesis of complex nitrogen-containing molecules. Its structure combines a Boc-protected amine, which allows for controlled deprotection and subsequent functionalization, and an α,β -unsaturated ester, a key functional group for various chemical transformations. This guide provides a summary of its known chemical properties, potential reactivity based on related structures, and plausible synthetic strategies, which are crucial for its application in drug discovery and development.

Chemical and Physical Properties

Quantitative experimental data such as melting point, boiling point, and specific solubility values for **Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate** are not consistently reported in publicly available literature. The information available is primarily from chemical supplier databases.

Property	Value	Citation(s)
CAS Number	146257-00-3	[1]
Molecular Formula	C ₁₂ H ₁₉ NO ₄	[1]
Molecular Weight	241.28 g/mol	[1][2]
IUPAC Name	1-(tert-Butyl) 3-ethyl 2,5-dihydro-1H-pyrrole-1,3-dicarboxylate	[2]
Synonyms	Ethyl N-tert-butoxycarbonyl-2,5-dihydropyrrole-3-carboxylate	[2]
Physical Form	Solid	[1]
Purity	≥97% (Commercially available)	[2]
Storage Conditions	Store at 2-8°C or room temperature, sealed in a dry environment.	[2][3]
InChI Key	HOOXYTICVUYNKS-UHFFFAOYSA-N	[1]

Spectroscopic Data

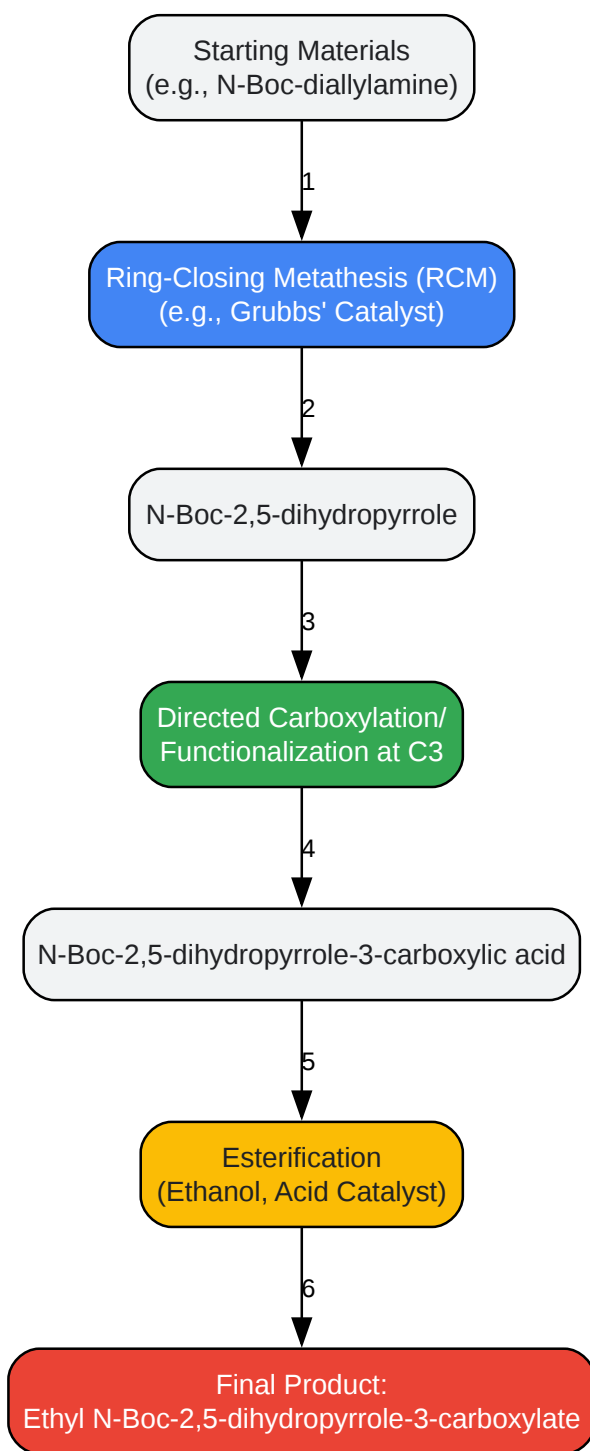
Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate** are not available in the surveyed literature. While vendor websites indicate the availability of such data upon purchase, it is not publicly disclosed.[2][3]

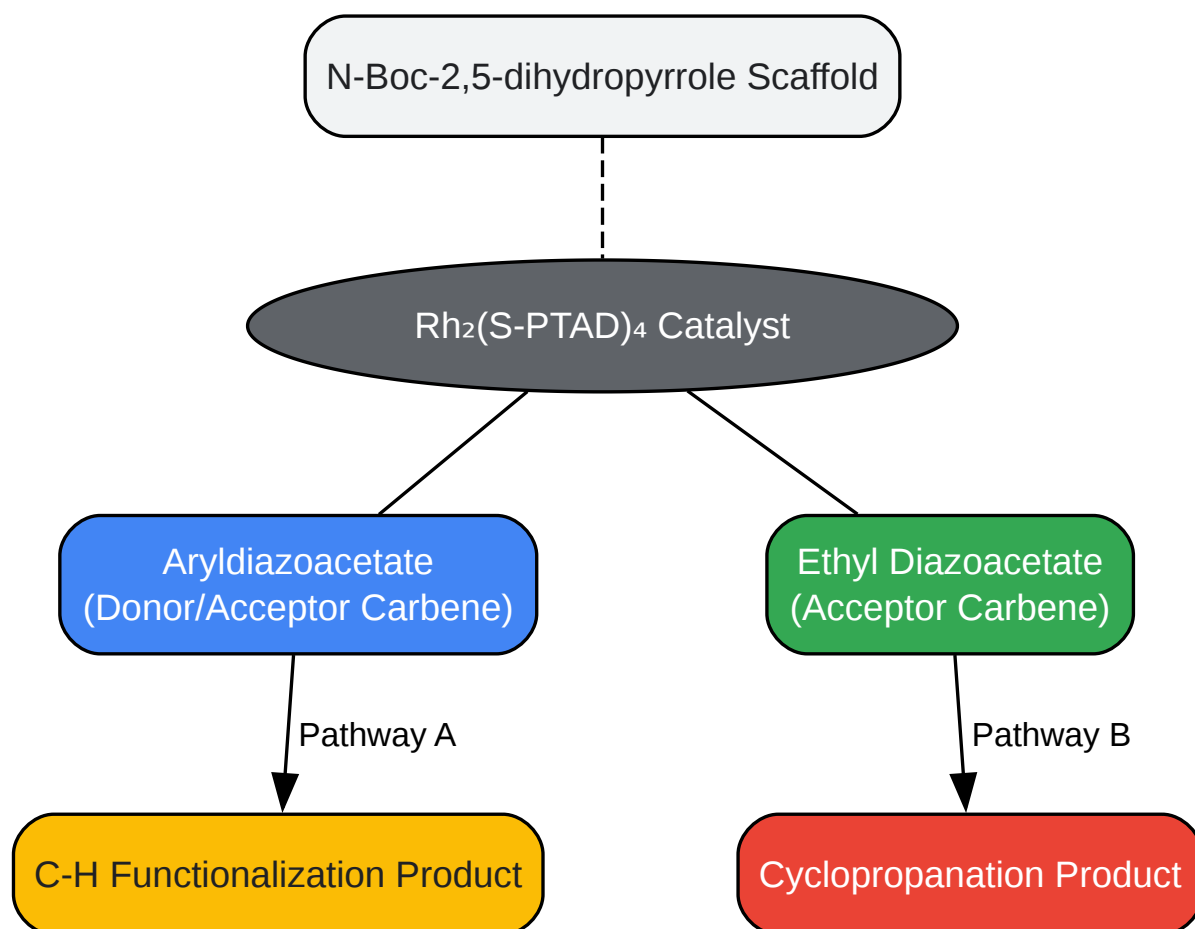
Synthesis and Experimental Protocols

A specific, detailed, and peer-reviewed synthesis protocol for **Ethyl N-Boc-2,5-dihydropyrrole-3-carboxylate** could not be identified in the searched literature. However, a plausible synthetic route can be conceptualized based on established methods for similar structures, such as the synthesis of (S)-1-Boc-2,5-dihydro-1H-pyrrole-2-carboxylic acid, which

starts from N-Boc-diallylamine.[4] A general approach could involve the construction of the dihydropyrrole ring followed by the introduction of the carboxylate group.

Below is a conceptual workflow for a potential synthesis.





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- 4. researchgate.net [researchgate.net]
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